

# 5-Chloro-2-methyl-4-nitroaniline molecular structure and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Chloro-2-methyl-4-nitroaniline

Cat. No.: B081961

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## A Technical Guide to 5-Chloro-2-methyl-4-nitroaniline

For: Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-Chloro-2-methyl-4-nitroaniline** is a substituted aromatic amine that serves as a crucial intermediate in organic synthesis. Its molecular structure, featuring chloro, methyl, nitro, and amino functional groups, makes it a versatile building block for the synthesis of a wide range of more complex molecules. It is particularly valuable in the development of dyes, pigments, and pharmaceutical compounds. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, detailed synthesis protocols, and essential safety information.

## Molecular Structure and Formula

The chemical identity of **5-Chloro-2-methyl-4-nitroaniline** is defined by its specific arrangement of atoms. The IUPAC name for this compound is **5-chloro-2-methyl-4-nitroaniline**.

- Molecular Formula: C<sub>7</sub>H<sub>7</sub>ClN<sub>2</sub>O<sub>2</sub> [1]
- Molecular Weight: 186.60 g/mol [1]

- CAS Number: 13852-51-2[\[1\]](#)[\[2\]](#)

Molecular structure of **5-Chloro-2-methyl-4-nitroaniline**.

## Physicochemical Properties

A summary of the key physical and chemical properties of **5-Chloro-2-methyl-4-nitroaniline** is presented below. These properties are essential for its handling, application in reactions, and purification.

Property	Value	Reference(s)
CAS Number	13852-51-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>7</sub> H <sub>7</sub> CIN <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	186.60 g/mol	<a href="#">[1]</a>
Appearance	Light yellow to yellow solid/powder	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	164-167 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	375.2 ± 37.0 °C (Predicted)	<a href="#">[4]</a>
Density	1.415 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a> <a href="#">[4]</a>
Flash Point	162.2°C	<a href="#">[3]</a>
pKa	-0.13 ± 0.14 (Predicted)	<a href="#">[3]</a> <a href="#">[4]</a>
Storage	Keep in a dark place, inert atmosphere, room temperature	<a href="#">[3]</a> <a href="#">[4]</a>

## Spectral Data

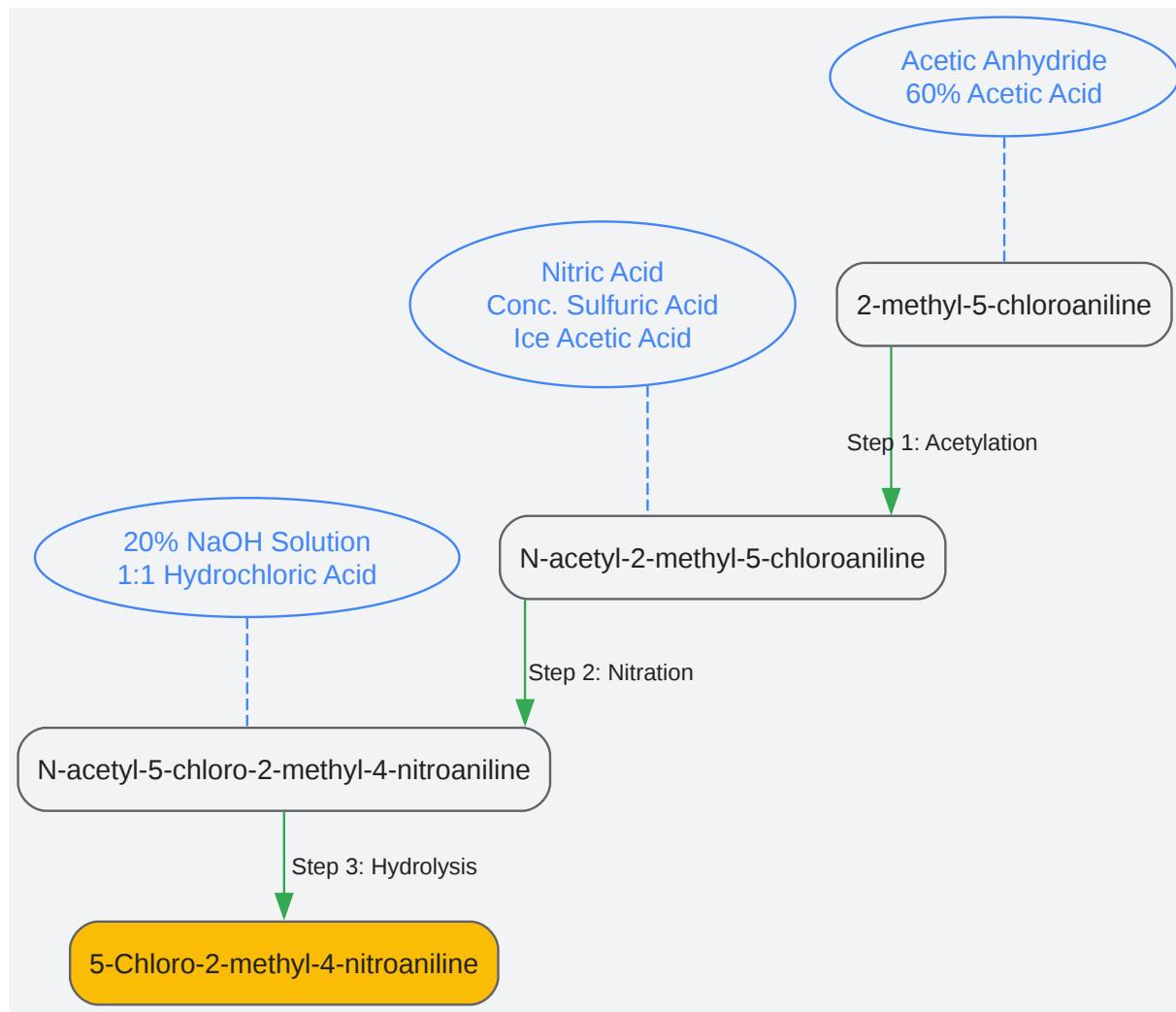
Characterization of **5-Chloro-2-methyl-4-nitroaniline** is typically achieved through various spectroscopic methods. While specific spectra can vary based on the solvent and instrument used, techniques such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy are standard for confirming the structure and purity of the compound[\[6\]](#). Researchers are advised to perform their own analytical characterization to validate the material for their specific applications.

# Experimental Protocols

This section provides a detailed methodology for the synthesis of **5-Chloro-2-methyl-4-nitroaniline**, adapted from established laboratory procedures[7]. It also includes a protocol for a subsequent reaction, illustrating its utility as a chemical intermediate.

## Synthesis of 5-Chloro-2-methyl-4-nitroaniline

The synthesis is a three-step process starting from 2-methyl-5-chloroaniline.



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Workflow for the synthesis of **5-Chloro-2-methyl-4-nitroaniline**.

### Step 1: Acetylation of 2-methyl-5-chloroaniline[7]

- To a 250 mL three-neck flask, add 14.2 g of 2-methyl-5-chloroaniline, 120 mL of 60% acetic acid, and 16.5 mL of acetic anhydride.
- Heat the mixture with stirring at 70-75°C for 1.5 hours.
- Pour the reaction mixture into a five-fold volume of a 10% NaCl ice-water solution.
- Disperse the precipitate, collect by filtration, and dry to obtain white N-acetyl-2-methyl-5-chloroaniline.
- Expected Yield: ~99%; Melting Point: 135-136°C.

### Step 2: Nitration of N-acetyl-2-methyl-5-chloroaniline[7]

- Place 14.7 g of the N-acetyl-2-methyl-5-chloroaniline from Step 1 into a 250 mL three-neck flask.
- Add 45 mL of glacial acetic acid and 58 mL of concentrated sulfuric acid.
- Heat the mixture to 40°C and stir until all solids are dissolved.
- Cool the solution to room temperature and slowly add 21 mL of nitric acid.
- Stir the reaction at room temperature for 2 hours.
- Pour the reaction mixture into a five-fold volume of ice water to precipitate the product.
- Disperse, filter, and wash the product with water until the pH is ~5.
- Dry the product to obtain light yellow **N-acetyl-5-chloro-2-methyl-4-nitroaniline**.
- Expected Yield: ~95%.

### Step 3: Hydrolysis to **5-Chloro-2-methyl-4-nitroaniline**[7]

- Place 11.4 g of the nitrated product from Step 2 into a 250 mL three-neck flask.

- Add 110 mL of a 20% NaOH solution.
- Heat the mixture at 95-98°C for 2 hours to facilitate hydrolysis.
- Cool the mixture to 50°C and neutralize to pH 7 with a 1:1 hydrochloric acid solution.
- Cool further, collect the precipitate by filtration, and dry.
- The final product is yellow **5-Chloro-2-methyl-4-nitroaniline**.
- Expected Yield: ~87%.

## Application Example: Reduction to 2-methyl-5-chloro-1,4-phenylenediamine[7]

This protocol demonstrates the use of **5-Chloro-2-methyl-4-nitroaniline** as a precursor for other valuable intermediates.

- In a 250 mL three-neck flask, add 12 g of iron powder, 30 mL of water, and 5 mL of hydrochloric acid. Heat the mixture to boiling.
- Add 20 g of **5-Chloro-2-methyl-4-nitroaniline** and 110 mL of ethanol.
- Reflux the mixture for 2.5 hours.
- Adjust the pH to ~7 with a 20% NaOH solution.
- Filter the hot mixture and cool the filtrate to crystallize the product.
- The resulting brownish-gray solid is 2-methyl-5-chloro-1,4-phenylenediamine.
- Expected Yield: ~86%; Purity by HPLC: >98%.

## Safety and Handling

**5-Chloro-2-methyl-4-nitroaniline** requires careful handling due to its potential health hazards.

All procedures should be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

Hazard Information	Details	Reference(s)
Signal Word	Warning	[5]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[5]
Handling	Avoid breathing dust. Do not get in eyes, on skin, or on clothing. Wash hands thoroughly after handling. Use only in a well-ventilated area.	[8][9][10]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Store locked up.	[8][10]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	[5][8][9][10]
First Aid (Skin)	Take off immediately all contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice.	[8][10]
First Aid (Inhalation)	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.	[8][10]
Personal Protective Equipment	Wear protective gloves, protective clothing, eye	[8][10]

protection, and face protection.

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- To cite this document: BenchChem. [5-Chloro-2-methyl-4-nitroaniline molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b081961#5-chloro-2-methyl-4-nitroaniline-molecular-structure-and-formula\]](https://www.benchchem.com/product/b081961#5-chloro-2-methyl-4-nitroaniline-molecular-structure-and-formula)

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